

Butyronitrile: A Comprehensive Technical Guide to Identification

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Compound of Interest

Compound Name: Butyronitrile

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This technical guide provides an in-depth overview of the identification of **butyronitrile**, a versatile chemical intermediate. The following sections detail its chemical identifiers, physical and chemical properties, and established analytical methodologies for its detection and quantification.

Chemical Identification

Butyronitrile is a colorless liquid with a sharp, suffocating odor.^{[1][2][3]} It is a nitrile with the chemical formula C_3H_7CN .^[1] The primary and universally recognized identifier for **butyronitrile** is its CAS (Chemical Abstracts Service) number.

Table 1: Chemical Identifiers for **Butyronitrile**

Identifier Type	Value
CAS Number	109-74-0 ^{[1][4][5][6]}
IUPAC Name	Butanenitrile ^{[1][7][8]}
Molecular Formula	C_4H_7N ^{[1][5][6][7]}
InChI Key	KVNRLNFWIYMESJ-UHFFFAOYSA-N ^{[1][6][7]}
SMILES	<chem>CCCC#N</chem> ^{[1][6][7][9]}

Butyronitrile is also known by a variety of synonyms, which are frequently encountered in literature and commercial listings.

Table 2: Common Synonyms for **Butyronitrile**

Synonym
1-Cyanopropane[1][5][10]
Butanoic acid nitrile[5]
Butyric acid nitrile[5][8][10]
n-Butanenitrile[5][8][10]
n-Butronitrile[1][5][10]
Propyl cyanide[1][4][5][6][10]
n-Propyl cyanide[5][10]

Physicochemical Properties

A summary of key physical and chemical properties of **butyronitrile** is presented below. These properties are essential for its handling, storage, and analysis.

Table 3: Physicochemical Data for **Butyronitrile**

Property	Value
Molecular Weight	69.11 g/mol [6]
Boiling Point	115-117 °C[6]
Melting Point	-112 °C[6]
Density	0.794 g/mL at 25 °C[6]
Flash Point	18 °C (64 °F)[1]
Autoignition Temperature	488 °C (910 °F)[1]
Solubility in Water	33,000 mg/L at 25 °C[3]
Vapor Pressure	23 mmHg at 25 °C[6]
Refractive Index	n _{20/D} 1.384[6]

Analytical Methodologies for Identification

The definitive identification and quantification of **butyronitrile** in various matrices are predominantly achieved through chromatographic and spectroscopic techniques.

Gas Chromatography (GC)

Gas chromatography is a robust and widely used method for the analysis of volatile compounds like **butyronitrile**. A common application is the determination of **butyronitrile** in workplace air.

Experimental Protocol: Determination of **Butyronitrile** in Air by Gas Chromatography

This protocol is based on a method for the determination of **butyronitrile** and **isobutyronitrile** in workplace air.[11]

1. Sample Collection:

- Air samples are collected using a silica gel tube.[11]

2. Sample Preparation (Desorption):

- The collected **butyronitrile** is eluted from the silica gel using methanol as the desorption solvent.[\[11\]](#)

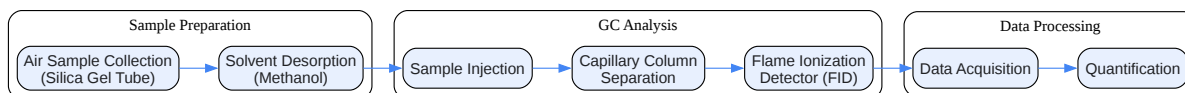
3. GC Analysis:

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) is used.[\[11\]](#)
- Separation: The separation is achieved using a capillary column.[\[11\]](#)
- Detection: The flame ionization detector provides high sensitivity for organic compounds like **butyronitrile**.

Table 4: Performance Characteristics of the GC Method for **Butyronitrile** Analysis

Parameter	Value
Limit of Detection	0.33 µg/mL [11]
Linear Range	1.60 - 1600.00 µg/mL [11]
Correlation Coefficient (r)	0.99998 [11]
Minimum Detection Concentration	0.22 mg/m ³ (for a 1.50 L air sample) [11]
Within-run Precision	2.43% - 4.12% [11]
Between-run Precision	1.72% - 3.70% [11]
Desorption Efficiency	93.26% - 98.41% [11]

The following diagram illustrates the general workflow for the GC analysis of **butyronitrile**.



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Caption: Workflow for the Gas Chromatographic Analysis of **Butyronitrile**.

Spectroscopic Methods

Spectroscopic techniques provide valuable information for the structural elucidation and confirmation of **butyronitrile**'s identity.

- Mass Spectrometry (MS): When coupled with gas chromatography (GC-MS), mass spectrometry provides fragmentation patterns that serve as a chemical fingerprint for **butyronitrile**. The NIST WebBook provides a reference mass spectrum for butanenitrile.[8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR spectroscopy are powerful tools for confirming the carbon-hydrogen framework of the molecule. ChemicalBook provides reference spectra for **butyronitrile**. [12]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic nitrile functional group ($\text{C}\equiv\text{N}$) stretching vibration.

Safety and Handling

Butyronitrile is a flammable liquid and is toxic.[1][13] It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including gloves and eye protection, in a well-ventilated area or under a chemical fume hood.[14] Sources of ignition, such as open flames and sparks, should be strictly avoided in areas where **butyronitrile** is used or stored. [13][15] In case of fire, dry chemical, CO_2 , water spray, or alcohol-resistant foam extinguishers are recommended.[13]

This guide provides a foundational understanding of the key identifiers and analytical methods for **butyronitrile**. For further detailed information, consulting the cited resources is recommended.

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